

# Application Notes: Investigating 4-Propanoyloxy DMT in Cellular Models

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## Compound of Interest

Compound Name: 4-Propanoyloxy DMT

CAS No.: 1373882-11-1

Cat. No.: B3025903

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## Introduction

4-Propanoyloxy-N,N-dimethyltryptamine (4-PrO-DMT) is a synthetic tryptamine and a structural analog of psilocybin.<sup>[1][2]</sup> It is considered a prodrug of psilocin (4-hydroxy-N,N-dimethyltryptamine), the primary psychoactive metabolite of psilocybin.<sup>[3][4]</sup> Like its counterparts, 4-PrO-DMT is believed to exert its primary effects through interaction with serotonin receptors, particularly as an agonist at the 5-HT<sub>2A</sub> receptor.<sup>[2][3]</sup> Research in animal models has demonstrated that 4-PrO-DMT produces psilocybin-like effects, including the head-twitch response (HTR), which is mediated by 5-HT<sub>2A</sub> receptors.<sup>[1][2]</sup>

Beyond its classical psychedelic pathway, studies on the related compound N,N-dimethyltryptamine (DMT) suggest potential roles in neurogenesis and neuroprotection mediated by the sigma-1 receptor (Sig-1R).<sup>[5][6][7]</sup> This indicates that tryptamines may have complex cellular effects beyond receptor agonism, including the potential to stimulate neural stem cell differentiation and protect neurons from hypoxic stress.<sup>[5][7]</sup>

These application notes provide a comprehensive protocol for the preparation and administration of **4-Propanoyloxy DMT** to in vitro cell cultures. The goal is to enable

researchers to systematically investigate its cytotoxicity, receptor engagement, downstream signaling, and potential neurogenic effects in a controlled cellular environment.

## Physicochemical Properties and Handling

Proper handling and preparation of **4-Propanoyloxy DMT** are critical for reproducible experimental outcomes. The compound's properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>	[8][9][10]
Molecular Weight	260.33 g/mol	[8][9]
IUPAC Name	[3-[2-(dimethylamino)ethyl]-1H-indol-4-yl] propanoate	[9]
Synonyms	4-PrO-DMT, O-propionylpsilocin, 4-Propionyloxy-DMT	[3][10]
Solubility	DMSO: 30 mg/mL; DMF: 30 mg/mL; Ethanol: 30 mg/mL	[10]
Storage	Store at -20°C	[10]
Stability	≥ 4 years at -20°C	[10]

## Experimental Protocols

### 2.1. Required Materials

- **4-Propanoyloxy DMT** (analytical grade)
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Phosphate-Buffered Saline (PBS), Ca<sup>2+</sup>/Mg<sup>2+</sup> free, sterile
- Appropriate cell line (e.g., SH-SY5Y neuroblastoma, primary cortical neurons, or neural stem cells)

- Complete cell culture medium (e.g., DMEM/F12 with 10% FBS and 1% Penicillin-Streptomycin)
- Trypsin-EDTA solution (0.25%)
- Sterile cell culture plates (e.g., 96-well for cytotoxicity, 6-well for protein analysis)
- Standard cell culture equipment (incubator, biosafety cabinet, microscope)

## 2.2. Preparation of Stock Solution

Due to its high solubility in DMSO, a concentrated stock solution should be prepared to minimize the final solvent concentration in the culture medium.

- Aseptic Technique: Perform all steps in a sterile biosafety cabinet.
- Calculation: To prepare a 10 mM stock solution of **4-Propanoyloxy DMT** (MW: 260.33 g/mol):
  - Weigh out 2.6 mg of **4-Propanoyloxy DMT** powder.
  - Dissolve in 1 mL of sterile DMSO.
- Dissolution: Vortex thoroughly until the powder is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes (e.g., 20  $\mu$ L) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C.

## 2.3. Cell Seeding and Culture

This protocol assumes a standard adherent cell line. Densities and timing should be optimized for the specific cell line used.

- Cell Maintenance: Culture cells according to standard protocols, ensuring they are healthy and in the logarithmic growth phase.[\[11\]](#)[\[12\]](#)
- Harvesting: Wash cells with PBS, then detach them using Trypsin-EDTA. Neutralize the trypsin with complete medium.[\[13\]](#)

- Cell Counting: Perform a viable cell count using a hemocytometer or automated cell counter.
- Plating: Seed cells into the appropriate culture plates at a predetermined density. An example for a 96-well plate is 5,000-10,000 cells per well.
- Incubation: Incubate the plates for 24 hours at 37°C and 5% CO<sub>2</sub> to allow cells to adhere and recover before treatment.

#### 2.4. Administration of **4-Propanoyloxy DMT**

- Prepare Working Solutions: On the day of the experiment, thaw an aliquot of the 10 mM stock solution. Prepare serial dilutions in sterile complete culture medium.
  - Important: Ensure the final concentration of DMSO in the culture wells remains consistent across all conditions (including vehicle control) and is non-toxic to the cells (typically ≤ 0.5%).
- Vehicle Control: Prepare a vehicle control medium containing the same final concentration of DMSO as the highest concentration of **4-Propanoyloxy DMT** being tested.
- Treatment: Carefully remove the old medium from the cell culture wells. Add the prepared media containing the desired final concentrations of **4-Propanoyloxy DMT** (e.g., 0.1 μM, 1 μM, 10 μM, 50 μM, 100 μM) and the vehicle control.
- Incubation: Return the plates to the incubator for the desired treatment period (e.g., 24, 48, or 72 hours).

Table 2: Example Dilution Scheme for a 96-Well Plate

Stock Concentration	Volume of Stock (µL)	Volume of Medium (µL)	Final Concentration	Final DMSO % (in 100 µL well)
10 mM (in DMSO)	1	99	100 µM	0.1%
10 mM (in DMSO)	0.5	99.5	50 µM	0.05%
10 mM (in DMSO)	0.1	99.9	10 µM	0.01%
1 mM (1:10 from stock)	0.1	99.9	1 µM	0.001%
100 µM (1:100 from stock)	0.1	99.9	0.1 µM	0.0001%
DMSO (Vehicle)	1	99	0 µM	0.1%

## 2.5. Post-Treatment Assays

Following incubation, various assays can be performed to assess the cellular response:

- Cytotoxicity Assays (e.g., MTT, LDH, Trypan Blue): To determine the concentration-dependent effect of the compound on cell viability.
- Western Blotting: To analyze the expression or phosphorylation of key proteins in signaling pathways (e.g., ERK, Akt downstream of 5-HT<sub>2A</sub> or Sig-1R).
- Immunofluorescence: To visualize cellular morphology or the expression of specific markers (e.g., neuronal markers like  $\beta$ -III tubulin or MAP2 in neurogenesis studies).
- Calcium Imaging: To measure intracellular calcium flux immediately following compound administration as a marker of 5-HT<sub>2A</sub> receptor activation.

## Visualized Workflow and Signaling Pathways

Experimental Workflow Diagram

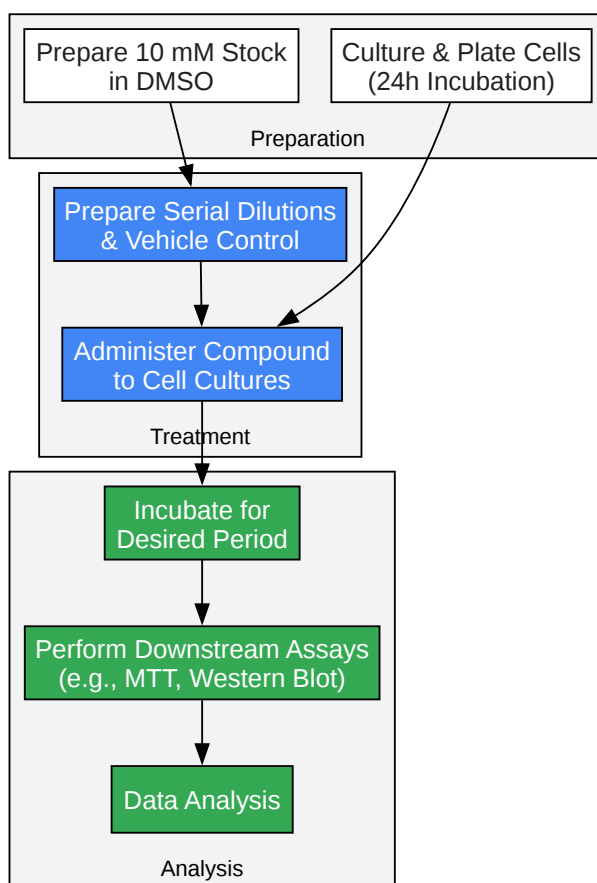


Diagram 1: Experimental Workflow

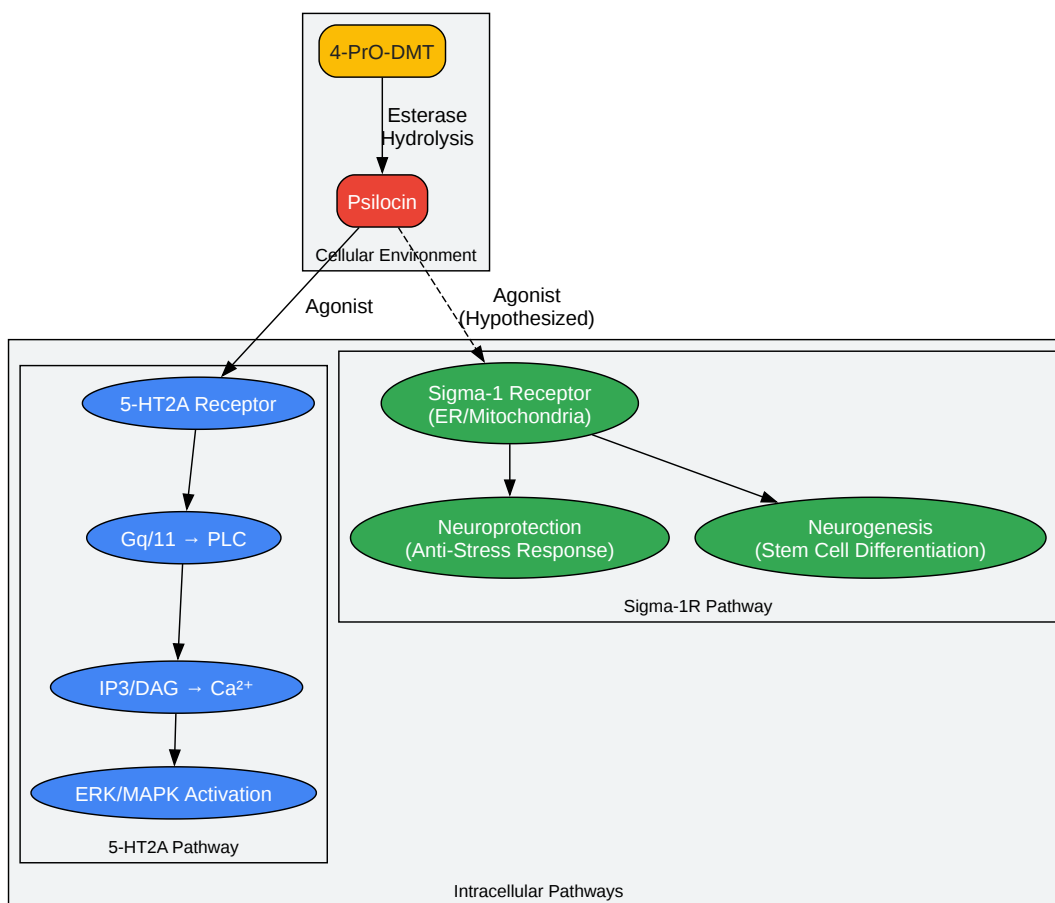


Diagram 2: Proposed Signaling Pathways

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## References

- 1. Receptor Binding Profiles for Tryptamine Psychedelics and Effects of 4-Propionoxy-N,N-dimethyltryptamine in Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Receptor Binding Profiles for Tryptamine Psychedelics and Effects of 4-Propionoxy- N,N-dimethyltryptamine in Mice - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. 4-PrO-DMT - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org/)]
- 4. [caam.tech](https://caam.tech) [[caam.tech](https://caam.tech)]

- [5. Psychedelic drug triggers growth of new brain cells in mice \[medicalnewstoday.com\]](#)
- [6. Why N,N-dimethyltryptamine matters: unique features and therapeutic potential beyond classical psychedelics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. The Endogenous Hallucinogen and Trace Amine N,N-Dimethyltryptamine \(DMT\) Displays Potent Protective Effects against Hypoxia via Sigma-1 Receptor Activation in Human Primary iPSC-Derived Cortical Neurons and Microglia-Like Immune Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. GSRS \[gsrs.ncats.nih.gov\]](#)
- [9. 4-Propionoyloxy-N,N-dimethyltryptamine | C15H20N2O2 | CID 155907598 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. caymanchem.com \[caymanchem.com\]](#)
- [11. Cell culture protocols | Culture Collections \[culturecollections.org.uk\]](#)
- [12. assaygenie.com \[assaygenie.com\]](#)
- [13. Essential protocols for animal cell culture \[qiagen.com\]](#)
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